

material safety data sheet for guanidinium octylphosphonate

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Compound of Interest

Compound Name: *Einecs 281-324-1*

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An In-depth Technical Guide to the Material Safety of Guanidinium Octylphosphonate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical guide compiled from available safety data for the constituent components of guanidinium octylphosphonate, namely the guanidinium cation and the octylphosphonate anion. No direct Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for guanidinium octylphosphonate was found. This guide is intended for informational purposes for research and development settings and should not be considered a substitute for a manufacturer-provided SDS. All handling and experimental procedures should be conducted with appropriate caution and in accordance with established laboratory safety protocols.

Introduction

Guanidinium octylphosphonate is an ionic liquid comprised of a guanidinium cation and an octylphosphonate anion. As with many ionic liquids, its physical, chemical, and toxicological properties are determined by the characteristics of both its constituent ions. This guide provides a comprehensive overview of the available safety information, physicochemical properties, and extrapolated handling procedures for guanidinium octylphosphonate, based on data for its components.

Hazard Identification and Classification

Based on the known hazards of guanidinium salts and octylphosphonic acid, guanidinium octylphosphonate should be treated as a hazardous substance. The following hazard classifications are anticipated.

GHS Hazard Statements (Anticipated):

- H302: Harmful if swallowed.[1]
- H314: Causes severe skin burns and eye damage.
- H319: Causes serious eye irritation.[1]
- H332: Harmful if inhaled.
- H373: May cause damage to organs through prolonged or repeated exposure.
- H402: Harmful to aquatic life.

Signal Word: Danger

Hazard Pictograms:

Anticipated GHS Pictograms for Guanidinium Octylphosphonate

Physicochemical Data

The following table summarizes the known physicochemical properties of the components of guanidinium octylphosphonate.

| Property | Guanidinium Cation (from Guanidine Hydrochloride) | Octylphosphonate Anion (from Octylphosphonic Acid) | Guanidinium Octylphosphonate (Predicted) |
|-------------------|---|--|--|
| Molecular Formula | CH ₆ N ₃ ⁺ | C ₈ H ₁₈ O ₃ P ⁻ | C ₉ H ₂₄ N ₃ O ₃ P |
| Molecular Weight | 60.08 g/mol | 193.21 g/mol | 253.29 g/mol |
| Appearance | White crystalline solid | White solid | Likely a liquid or low-melting solid at room temperature |
| Melting Point | 179 - 186 °C | ~103-107 °C | Expected to be low (<100 °C) |
| Boiling Point | Decomposes | No data available | No data available |
| Solubility | Soluble in water | Sparingly soluble in water | Solubility will vary depending on the polarity of the solvent |

Toxicological Information

The toxicological profile of guanidinium octylphosphonate is inferred from its constituent ions.

| Exposure Route | Guanidinium Cation (from Guanidine Hydrochloride) | Octylphosphonate Anion (from Octylphosphonic Acid) | Guanidinium Octylphosphonate (Anticipated Effects) |
|--|--|---|---|
| Oral | Harmful if swallowed. [1] | Harmful if swallowed. LD50 (rat) > 2000 mg/kg.[2] | Harmful if swallowed. |
| Inhalation | Harmful if inhaled. | May cause respiratory irritation. | Harmful if inhaled. |
| Dermal | Causes skin irritation. [1] | Causes severe skin burns.[2] | Causes severe skin burns and irritation. |
| Eye | Causes serious eye irritation.[1] | Causes serious eye damage.[2] | Causes serious eye damage. |
| Specific Target Organ Toxicity (Repeated Exposure) | May cause damage to the nervous system, bone marrow, and kidneys.[1] | May cause damage to the kidneys through prolonged or repeated exposure. | May cause damage to organs, particularly the kidneys, through prolonged or repeated exposure. |

Experimental Protocols

As no specific experimental data for guanidinium octylphosphonate is available, this section outlines a general protocol for the synthesis of a guanidinium-based ionic liquid. This is a hypothetical procedure and must be adapted and optimized with appropriate safety precautions in a laboratory setting.

Synthesis of Guanidinium Octylphosphonate (Hypothetical)

This protocol describes a potential acid-base neutralization reaction.

Materials:

- Guanidine carbonate or guanidine hydrochloride

- Octylphosphonic acid
- Appropriate solvent (e.g., ethanol, methanol)
- Base (if starting from guanidine hydrochloride, e.g., sodium hydroxide)

Procedure:

- Preparation of Guanidine Free Base (if starting with a salt):
 - Dissolve guanidine hydrochloride in a suitable solvent.
 - Add an equimolar amount of a strong base (e.g., sodium hydroxide) dropwise while stirring.
 - The reaction will produce the free guanidine base and a salt byproduct (e.g., sodium chloride).
 - Filter the salt byproduct and use the resulting guanidine solution directly.
- Neutralization Reaction:
 - Dissolve octylphosphonic acid in a suitable solvent.
 - Slowly add the guanidine free base solution to the octylphosphonic acid solution in a 1:1 molar ratio with constant stirring.
 - The reaction is an exothermic acid-base neutralization. Control the temperature with an ice bath if necessary.
- Work-up and Purification:
 - The solvent can be removed under reduced pressure using a rotary evaporator.
 - The resulting product, guanidinium octylphosphonate, may be a viscous liquid or a waxy solid.

- Further purification may be achieved through techniques such as solvent extraction or column chromatography, depending on the purity requirements.

Hypothetical Synthesis Workflow for Guanidinium Octylphosphonate

Handling and Storage

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.^[3]
- Avoid breathing dust, fumes, or vapors.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

| Exposure | First-Aid Procedure |
|--------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[4] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[3] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3] |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition may produce toxic fumes of carbon oxides, nitrogen oxides, and phosphorus oxides.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow to enter sewers or waterways.

Logical Relationships in Hazard Assessment

The hazard assessment for guanidinium octylphosphonate is derived from the known properties of its constituent ions. This relationship can be visualized as follows:

Derivation of Predicted Hazards for Guanidinium Octylphosphonate

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